

Safety and handling precautions for 6-Bromo-2,3-dihydrobenzofuran-3-amine

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Compound of Interest

Compound Name: 6-Bromo-2,3-dihydrobenzofuran-3-amine

Cat. No.: B1521968

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An In-Depth Technical Guide to the Safe Handling of **6-Bromo-2,3-dihydrobenzofuran-3-amine**

Section 1: Compound Profile and Hazard Overview

6-Bromo-2,3-dihydrobenzofuran-3-amine is a substituted benzofuran derivative utilized as a key building block in medicinal chemistry and drug discovery. Its structural motif is of interest to researchers developing novel therapeutic agents. However, as a halogenated aromatic amine, this compound possesses inherent hazards that necessitate rigorous safety protocols to ensure the well-being of laboratory personnel. This guide provides a comprehensive framework for its safe handling, storage, and disposal, grounded in established chemical safety principles.

The primary risks associated with this compound involve irritation to the skin, eyes, and respiratory system, and it is classified as harmful if swallowed.^{[1][2][3]} Understanding these hazards is the first step in implementing a robust safety culture when working with this and structurally related molecules.

Compound Identification	
IUPAC Name	6-bromo-2,3-dihydro-1-benzofuran-3-amine[3]
Synonyms	(S)-6-Bromo-2,3-dihydrobenzofuran-3-amine, 6-Bromo-2,3-dihydro-benzofuran-3-ylamine
CAS Number	944709-63-1[3]
Molecular Formula	C ₈ H ₈ BrNO[3]
Molecular Weight	214.06 g/mol [4]
Physical Form	Solid[3]

Section 2: Hazard Identification and GHS Classification

A thorough risk assessment begins with a clear understanding of the compound's classification under the Globally Harmonized System (GHS). **6-Bromo-2,3-dihydrobenzofuran-3-amine** is designated with a "Warning" signal word, reflecting its potential to cause moderate harm upon exposure.[1][2][3]

GHS Hazard Classification	
Pictogram	
Signal Word	Warning[1][2][3]
Hazard Statements	H302: Harmful if swallowed.[2][3]H315: Causes skin irritation.[1][2][3]H319: Causes serious eye irritation.[1][2][3]H335: May cause respiratory irritation.[1][2][3]
Precautionary Statements	Prevention: P261, P264, P270, P271, P280[1][2]Response: P301+P317, P302+P352, P304+P340, P305+P351+P338, P319, P332+P317, P362+P364[1][2]Storage: P403+P233, P405[1][2]Disposal: P501[1][2]

Causality of Hazards:

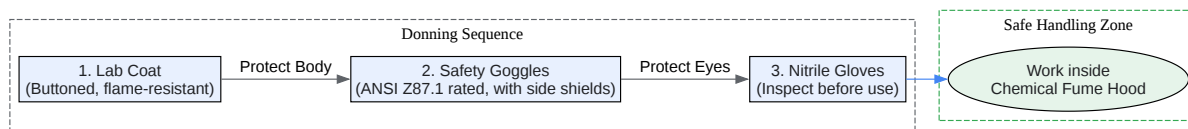
- Oral Toxicity (H302): Ingestion can lead to systemic toxic effects. The amine and brominated aromatic functionalities contribute to its reactivity and potential to interfere with biological processes.
- Skin and Eye Irritation (H315, H319): Aromatic amines can be irritating to dermal and ocular tissues, causing inflammation, redness, and discomfort.[1] Prolonged contact may lead to dermatitis.[5] The brominated ring can enhance this effect.
- Respiratory Irritation (H335): Inhalation of the dust or aerosol can irritate the mucous membranes of the respiratory tract, leading to coughing and shortness of breath.[1] This is a common hazard for powdered organic compounds, especially those with reactive functional groups.

Section 3: Engineering Controls and Personal Protective Equipment (PPE)

The hierarchy of controls dictates that engineering solutions are the primary defense against chemical exposure, supplemented by appropriate PPE.

Engineering Controls: All manipulations of **6-Bromo-2,3-dihydrobenzofuran-3-amine**, including weighing, transferring, and preparing solutions, must be conducted in a properly functioning chemical fume hood.[5][6] This is the most critical step in preventing inhalation of the compound. The laboratory should also be equipped with an eyewash station and a safety shower that are readily accessible.[1][7]

Personal Protective Equipment (PPE): PPE is the final barrier between the researcher and the chemical. The selection of PPE must be deliberate and based on the specific hazards of the compound. A standard ensemble for handling this chemical is outlined below.



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Caption: PPE donning sequence before handling the compound.

PPE Component	Specification & Rationale
Eye/Face Protection	Wear tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US) standards.[2] A face shield should be worn over goggles if there is a significant splash risk.[8] This is to prevent eye irritation from airborne particles or splashes.[1]
Skin Protection	A flame-resistant lab coat must be worn and fully buttoned.[8] Wear chemical-resistant gloves, such as nitrile gloves, which provide good protection against a range of organic compounds.[5] Always inspect gloves for tears or holes before use and change them immediately if contamination occurs.[9]
Respiratory Protection	Work must be performed in a chemical fume hood to avoid breathing dust.[1][2] If engineering controls are insufficient and exposure limits are exceeded, a NIOSH-approved full-face respirator with appropriate cartridges must be used.[2][8]

Section 4: Standard Operating Procedures (SOPs)

Adherence to validated protocols is essential for minimizing risk.

General Handling and Use Protocol

- Preparation: Cordon off the work area. Ensure the chemical fume hood is operational and the sash is at the appropriate height. Assemble all necessary equipment (spatulas, weigh boats, glassware) and the spill kit before retrieving the chemical.
- PPE: Don the required PPE as detailed in Section 3.
- Weighing: Perform all weighing operations on a balance located inside the fume hood or in a ventilated balance enclosure. Use a spatula to carefully transfer the solid, avoiding the creation of dust.[\[6\]](#)
- Transfer: If transferring the solid to a reaction vessel, do so carefully within the fume hood.
- Post-Handling: After use, tightly close the container.[\[1\]](#)[\[2\]](#) Clean all equipment. Remove gloves using a technique that avoids skin contamination and dispose of them in the designated hazardous waste container.[\[9\]](#)
- Hygiene: Wash hands and forearms thoroughly with soap and water after handling is complete.[\[1\]](#)[\[10\]](#) Do not eat, drink, or smoke in the laboratory area.[\[2\]](#)

Storage Requirements

Proper storage is crucial for maintaining the compound's integrity and preventing accidental exposure.

- Container: Store in the original, tightly-closed container to prevent contamination and exposure to air.[\[1\]](#)[\[2\]](#)[\[10\]](#)
- Environment: Keep in a cool, dry, and well-ventilated area.[\[1\]](#)[\[5\]](#) Some suppliers recommend refrigerated storage between 2-8°C and protection from light.[\[3\]](#)
- Segregation: Store away from incompatible materials, particularly strong oxidizing agents and strong acids.[\[5\]](#)[\[11\]](#)

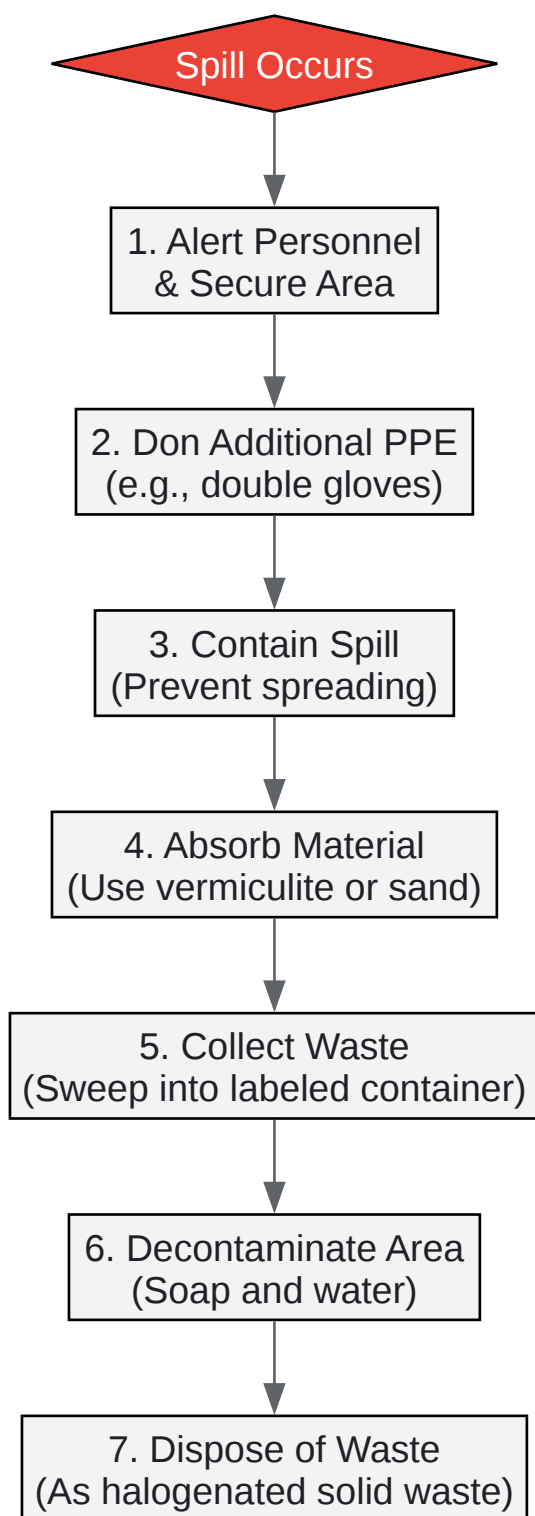
- Security: The compound should be stored in a locked cabinet or area to restrict access to authorized personnel only.[\[1\]](#)[\[2\]](#)

Section 5: Emergency Procedures

Preparedness is key to mitigating the consequences of an accidental release or exposure.

Spill Response

For a small laboratory spill, the following procedure should be followed. For large spills, evacuate the area and contact emergency personnel.



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Caption: Decision workflow for a small laboratory spill.

Detailed Spill Cleanup Protocol:

- Alert & Secure: Immediately alert others in the vicinity.[\[12\]](#) Restrict access to the spill area.
- Ventilate: Ensure the area is well-ventilated, relying on the chemical fume hood if the spill is contained within it.[\[5\]](#)
- Don PPE: Put on appropriate PPE, including double nitrile gloves, safety goggles, and a lab coat.[\[12\]](#)
- Contain & Absorb: For solid spills, gently cover with a damp paper towel to prevent dust from becoming airborne.[\[13\]](#) For liquids, cover the spill with an inert, non-combustible absorbent material like vermiculite, sand, or spill pillows.[\[13\]](#)[\[14\]](#)[\[15\]](#) Start from the outside and work inwards.[\[12\]](#)
- Collect: Carefully sweep or scoop the absorbed material into a clearly labeled, sealable container for hazardous waste.[\[9\]](#)[\[12\]](#)
- Decontaminate: Clean the spill surface with soap and water, collecting the rinse water for disposal if the compound is highly toxic.[\[12\]](#)
- Dispose: Dispose of the sealed container and any contaminated materials (gloves, towels) through the institution's hazardous waste program as halogenated organic waste.[\[5\]](#)[\[12\]](#)
- Restock: Replenish the spill kit.[\[12\]](#)

First Aid Measures

Immediate and appropriate first aid can significantly reduce the severity of an injury from chemical exposure.

Exposure Route	First Aid Protocol
Inhalation	Immediately move the person to fresh air. If breathing is difficult, administer oxygen. If not breathing, give artificial respiration. Seek immediate medical attention. [1] [2] [10]
Skin Contact	Immediately remove all contaminated clothing. Flush the affected skin with large amounts of soap and water for at least 15 minutes. If skin irritation persists, seek medical attention. [1] [10] [16]
Eye Contact	Immediately flush eyes with copious amounts of running water for at least 15 minutes, holding the eyelids open. Remove contact lenses if present and easy to do. Seek immediate medical attention. [1] [10] [16]
Ingestion	Do NOT induce vomiting. Rinse the mouth thoroughly with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention and show the Safety Data Sheet to the medical professional. [1] [2]

Section 6: Waste Disposal

Chemical waste must be managed responsibly to protect human health and the environment.

- Segregation: All waste containing **6-Bromo-2,3-dihydrobenzofuran-3-amine** must be classified as hazardous. It should be collected in a dedicated "Halogenated Organic Waste" container that is separate from non-halogenated waste.[\[5\]](#)
- Container: Use a robust, leak-proof container that can be securely sealed. The container must be clearly labeled with the words "Hazardous Waste" and a full list of its chemical contents.[\[5\]](#)

- Disposal Path: The sealed waste container must be disposed of through an approved waste disposal plant or a licensed hazardous waste management service.[1][2][10] Never dispose of this chemical down the drain or in regular trash.
- Empty Containers: "Empty" containers that previously held the compound should be triple-rinsed with a suitable solvent. The rinsate must be collected and disposed of as halogenated liquid waste. The rinsed container can then be disposed of according to institutional guidelines.

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